

# 2-Bromo-4-(trifluoromethyl)phenylacetic acid molecular weight

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## Compound of Interest

Compound Name:	2-Bromo-4-(trifluoromethyl)phenylacetic acid
Cat. No.:	B1272844

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## An In-Depth Technical Guide to 2-Bromo-4-(trifluoromethyl)phenylacetic acid

This technical guide provides a comprehensive overview of **2-Bromo-4-(trifluoromethyl)phenylacetic acid**, a key building block in organic synthesis, particularly relevant for researchers, scientists, and professionals in drug development. This document collates its fundamental physicochemical properties and discusses its potential applications.

## Physicochemical and Identification Properties

**2-Bromo-4-(trifluoromethyl)phenylacetic acid** is a substituted phenylacetic acid derivative. The presence of a bromine atom and a trifluoromethyl group makes it a versatile intermediate for introducing these moieties into larger, more complex molecules. Its key properties are summarized below.

Property	Data	Reference
Molecular Weight	283.04 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrF <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	518070-15-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	[2-bromo-4-(trifluoromethyl)phenyl]acetic acid	<a href="#">[5]</a>
Synonym	3-Bromo-4-(carboxymethyl)benzotrifluoride	<a href="#">[1]</a> <a href="#">[5]</a>
Physical Form	Solid	<a href="#">[5]</a>
Storage Temperature	Ambient Temperature	<a href="#">[5]</a>
InChI Key	VZOPDTMYQJUIU-UHFFFAOYSA-N	<a href="#">[5]</a>

## Hazard Information

This compound is classified with the signal word "Warning".[\[5\]](#) Associated hazard statements include:

- H315: Causes skin irritation.[\[5\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[7\]](#)

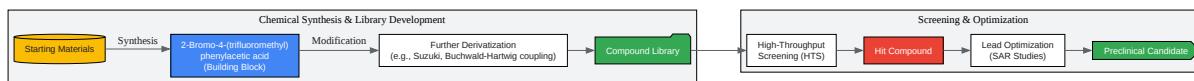
## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis or analysis of **2-Bromo-4-(trifluoromethyl)phenylacetic acid** are not readily available in the public domain based on the conducted search. As a halogenated and trifluoromethylated aromatic compound, its synthesis would likely involve multi-step processes starting from simpler precursors.

Researchers should consult specialized chemical synthesis databases or literature for methodologies related to analogous compounds.

## Application in Drug Discovery Workflow

While specific signaling pathways involving **2-Bromo-4-(trifluoromethyl)phenylacetic acid** are not documented in the provided search results, its structural motifs are of significant interest in medicinal chemistry. The trifluoromethyl group can enhance metabolic stability, binding affinity, and lipophilicity of drug candidates. The bromo-substituent provides a reactive handle for further chemical modifications, such as cross-coupling reactions. Therefore, this compound is best conceptualized as a versatile building block in the drug discovery pipeline.



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Caption: Role of the compound as a building block in a drug discovery workflow.

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